

# An In-depth Technical Guide on the Safety of 3,5-Dinitrobenzyl Alcohol

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## Compound of Interest

Compound Name: 3,5-Dinitrobenzyl alcohol

Cat. No.: B106355

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data sheet (SDS) information for **3,5-Dinitrobenzyl alcohol**, tailored for professionals in research and drug development. The following sections detail the compound's properties, associated hazards, handling procedures, and emergency protocols, presented in a clear and accessible format to ensure safe laboratory practices.

## Section 1: Chemical and Physical Properties

**3,5-Dinitrobenzyl alcohol** is a slightly yellow amorphous powder.<sup>[1]</sup> Key physical and chemical data are summarized in the table below, compiled from various supplier safety data sheets.

Property	Value	Source
CAS Number	71022-43-0	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	[1]
Molecular Weight	198.13 g/mol	[1]
Appearance	Pale yellow to dark yellow or pale cream to cream to pale brown powder.	[2]
Melting Point	88-91 °C	[1]
Boiling Point	335.43°C (rough estimate)	[1]
Solubility	Soluble in Methanol.	[3]
Vapor Pressure	Negligible	[4]

## Section 2: Hazard Identification and GHS Classification

**3,5-Dinitrobenzyl alcohol** is considered a hazardous substance.[4] While some sources state it is not a hazardous substance or mixture according to GHS classification in accordance with OSHA Hazard Communication Standard (29 CFR 1910.1200), other safety data sheets indicate potential hazards that necessitate careful handling.[5] It is crucial to handle the substance with care, assuming it to be hazardous in a laboratory setting.

Nitroaromatic compounds, in general, may pose an explosion risk if subjected to shock or rapid, uncontrolled heating.[4] There is also a risk of violent decomposition or explosion when such compounds are heated with caustic alkalies.[4] Dusts of this material may form an explosive mixture with air.[4]

## Section 3: Toxicological Information

Detailed toxicological data for **3,5-Dinitrobenzyl alcohol** is limited. Most reviewed safety data sheets indicate that no significant acute toxicological data has been identified in literature searches.[4][5] However, the following potential health effects are noted:

- Ingestion: Accidental ingestion may be damaging to an individual's health, particularly if there is pre-existing organ damage (e.g., liver, kidneys).[4] The substance and/or its metabolites may bind to hemoglobin, leading to methemoglobinemia, a condition that inhibits normal oxygen uptake.[4]
- Eye Contact: Direct contact may cause transient discomfort, characterized by tearing or conjunctival redness.[4]
- Skin Contact: The material is not thought to produce adverse health effects or skin irritation based on animal models.[4] However, good hygiene practices require minimizing exposure and using suitable gloves.[4] Open cuts, abraded, or irritated skin should not be exposed to this material.[4]
- Inhalation: The material is not expected to cause adverse health effects or respiratory tract irritation.[4] Nevertheless, exposure should be minimized through appropriate control measures.[4]

A summary of the available toxicological data is presented below.

Toxicological Endpoint	Finding
Acute Toxicity	No information available.[5]
Skin Corrosion/Irritation	No information available.[5]
Serious Eye Damage/Irritation	No information available.[5]
Respiratory or Skin Sensitization	No information available.[5]
Germ Cell Mutagenicity	No information available.[5]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, OSHA, or NTP.[5]
Reproductive Toxicity	No information available.[5]
STOT-Single Exposure	No information available.[5]
STOT-Repeated Exposure	No information available.[5]
Aspiration Hazard	No information available.[5]

## Section 4: Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Handling:

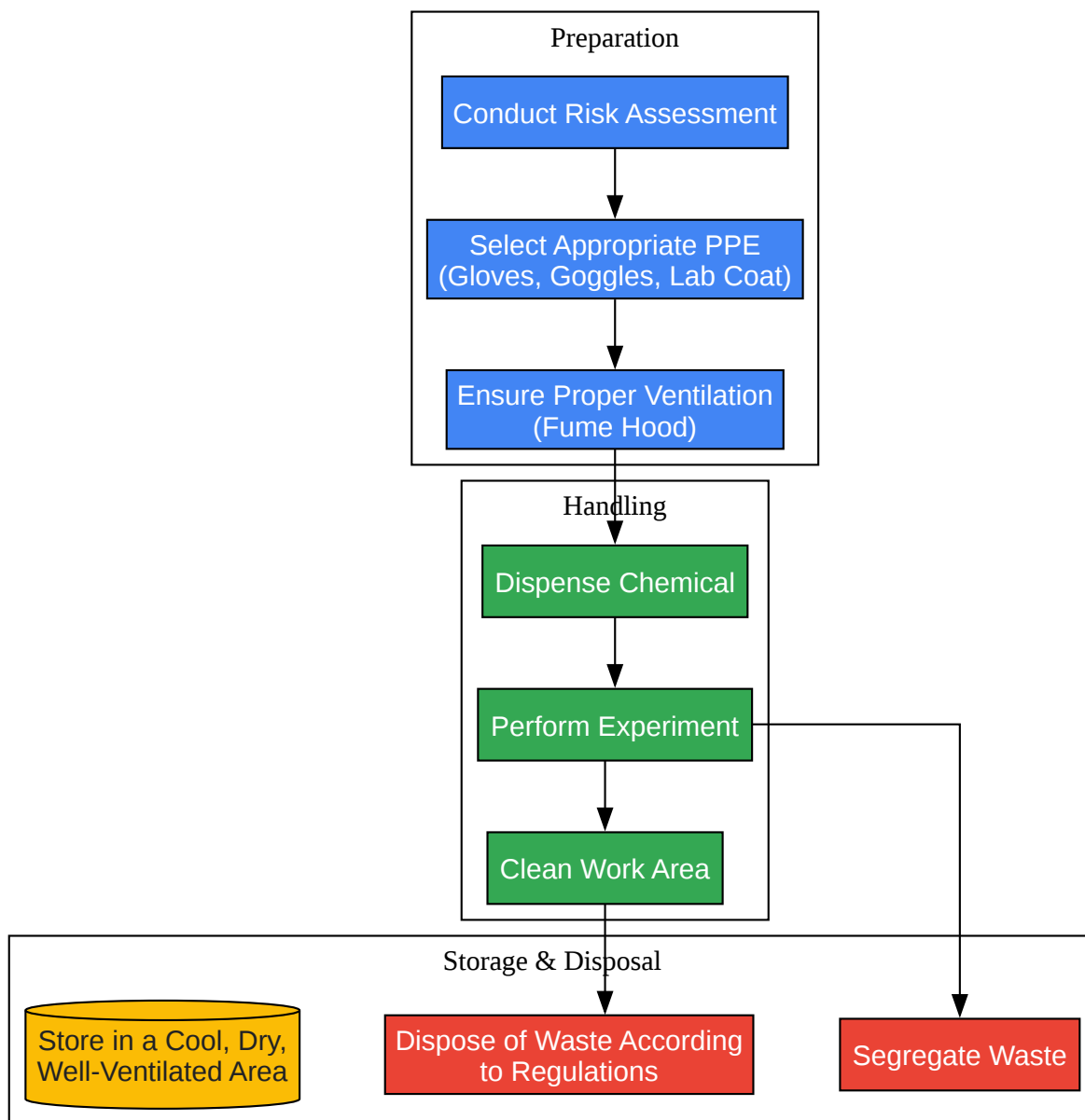
- Avoid all personal contact, including inhalation.[4]
- Wear appropriate personal protective equipment (PPE), including protective clothing, safety glasses with side shields or chemical goggles, and suitable gloves.[4][5]
- Use in a well-ventilated area, preferably with local exhaust ventilation.[5][6]
- Prevent the dispersion of dust.[5]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[5]

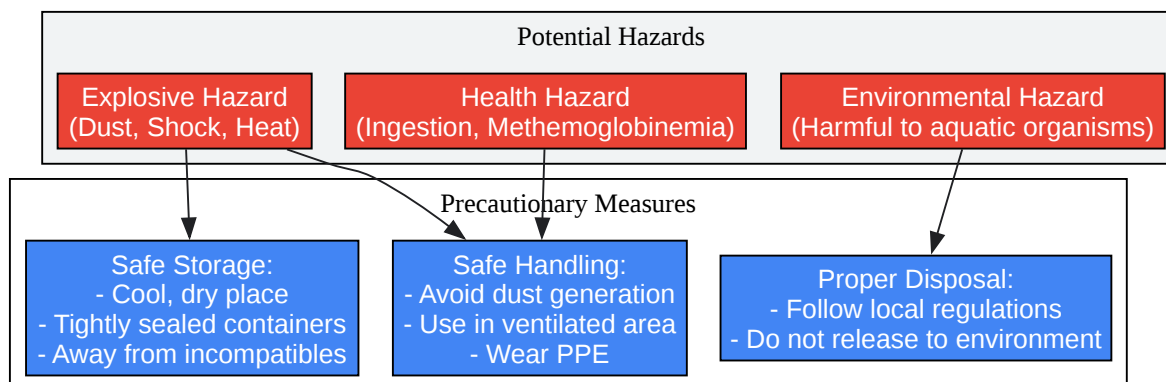
- Do not subject the material to grinding, shock, or friction.[\[5\]](#)
- Wash hands and face thoroughly after handling.[\[5\]](#)

Storage:

- Store in original, tightly closed containers.[\[4\]](#)[\[5\]](#)
- Keep containers in a cool, shaded, and well-ventilated area.[\[5\]](#)[\[7\]](#)
- Avoid shock and friction during storage.[\[5\]](#)
- Incompatible materials to avoid include oxidizing agents, acids, acid chlorides, acid anhydrides, and strong bases.[\[4\]](#)

A logical workflow for the safe handling of **3,5-Dinitrobenzyl alcohol** is depicted in the following diagram.





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